

Essential Safety and Operational Guide for Handling Lys01

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lys01

Cat. No.: B608763

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Lys01**. The following procedures for handling, personal protective equipment (PPE), and disposal are based on the available data for **Lys01** and established best practices for handling potent, synthetic organic compounds in a laboratory setting.

Compound Identification and Properties

Lys01 is a synthetic organic compound, a dimeric form of Chloroquine, known as a potent inhibitor of autophagy.[1][2] It is primarily used for research purposes, including studies on antimalarial activity and cancer treatment.[1][3][4] A water-soluble trihydrochloride salt of **Lys01**, known as Lys05, is also utilized in research.[3][4]

Property	Value	Source
Chemical Name	N-(7-chloroquinolin-4-yl)-N'-[2-[(7-chloroquinolin-4-yl)amino]ethyl]-N'-methylethane-1,2-diamine	[1]
Synonyms	LYS-01, LYS 01, compound 3a	[1][3]
CAS Number	1391426-22-4 (free base)	[3]
Chemical Formula	C23H23Cl2N5	[3]
Molecular Weight	440.37 g/mol	[3]
Appearance	White to off-white solid powder	[3]
Solubility	Soluble in DMSO	[3][5][6]
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.	[3]

Warning: **Lys01** is intended for research use only and is not for human or veterinary use.[3] Although it may be shipped as a non-hazardous chemical, its toxicological properties have not been fully investigated, and appropriate caution should be exercised.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to minimize exposure when handling **Lys01**. The following table outlines the recommended PPE for various tasks.

PPE Category	Item	Specifications & Use
Eye Protection	Safety Goggles	Should be worn at all times in the laboratory to protect against splashes or airborne particles.
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves are recommended to prevent skin contact. Double gloving is advised when handling stock solutions. ^[7] ^[8]
Body Protection	Lab Coat	A standard lab coat should be worn to protect clothing and skin from contamination. ^[7]
Respiratory Protection	Respirator or Fume Hood	Recommended when handling the solid powder to avoid inhalation. All weighing and reconstitution of the powder should be performed in a certified chemical fume hood or a ventilated balance enclosure. ^[7] ^[9]

Operational Plan: Safe Handling and Storage

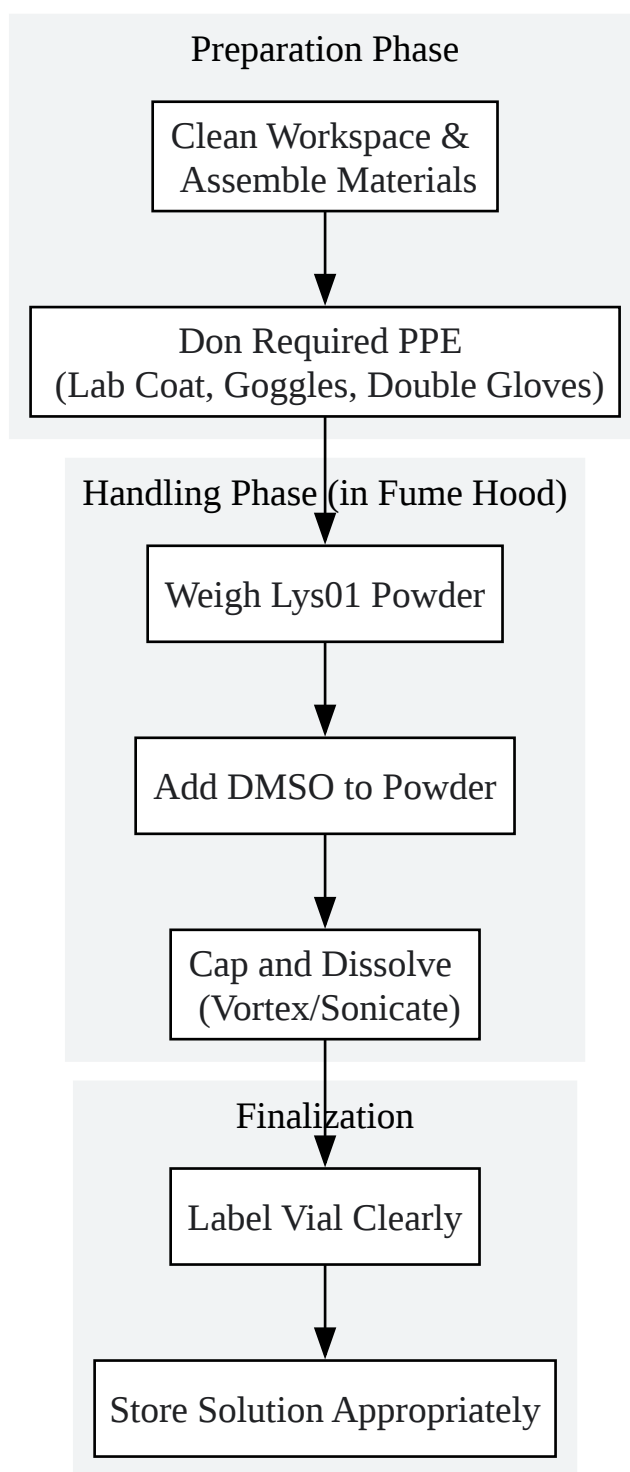
Adherence to a strict operational plan is critical for maintaining the integrity of **Lys01** and ensuring the safety of laboratory personnel.

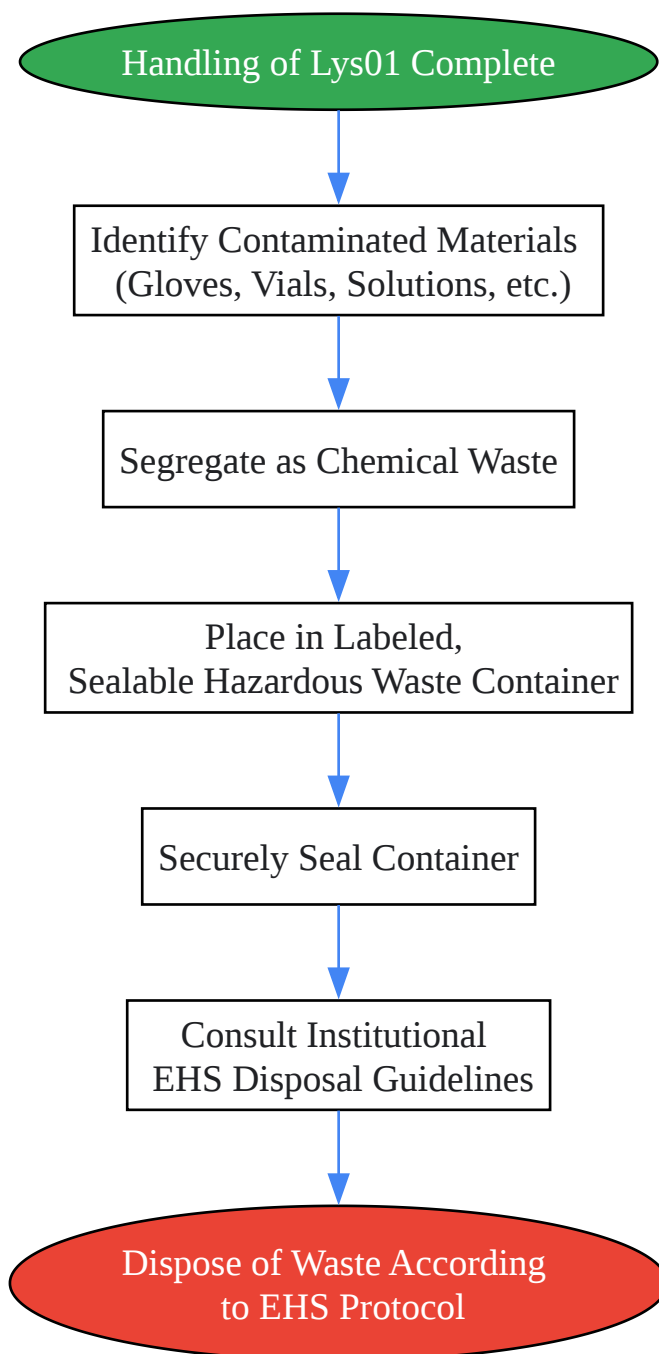
Storage:

- Short-term: Store the solid compound in a dry, dark environment at 0 - 4°C.^[3]
- Long-term: For extended storage, maintain at -20°C.^[3]
- Stock Solutions: Store stock solutions at 0 - 4°C for short periods (days to weeks) or at -20°C for long-term storage (months).^[3]

Experimental Protocol: Reconstitution of **Lys01** Powder

- Preparation: Ensure the designated work area, preferably a chemical fume hood, is clean and free of clutter. Assemble all necessary materials, including **Lys01** powder, DMSO, appropriate vials, and pipettes.
- Don PPE: Put on all required personal protective equipment, including a lab coat, safety goggles, and double gloves.
- Weighing: Carefully weigh the desired amount of **Lys01** powder in a designated weighing area, taking precautions to avoid creating dust.
- Reconstitution: Slowly add the appropriate volume of DMSO to the vial containing the **Lys01** powder. Cap the vial securely.
- Dissolving: Gently vortex or sonicate the solution until the **Lys01** is completely dissolved.
- Labeling and Storage: Clearly label the vial with the compound name, concentration, date, and solvent. Store the stock solution as recommended.





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